

# A Technical Guide to the Spectral Analysis of Ethyl 4'-hydroxy-4-biphenylcarboxylate

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## Compound of Interest

Compound Name: *Ethyl 4'-hydroxy-4-biphenylcarboxylate*

Cat. No.: *B1587565*

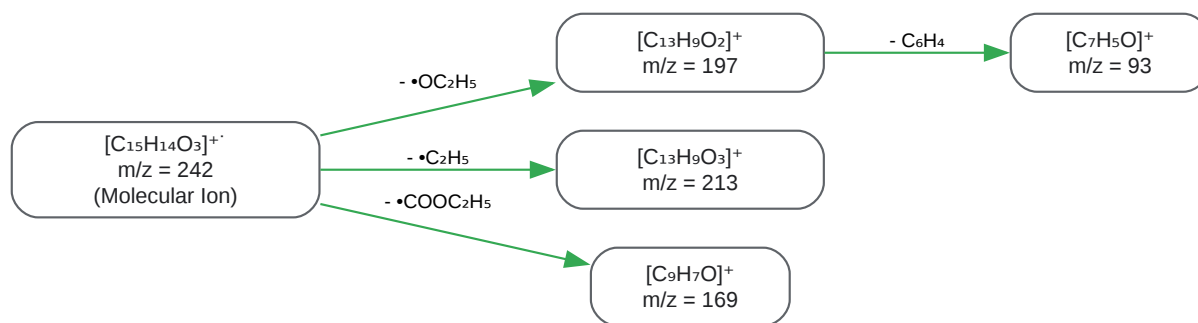
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This guide provides an in-depth technical overview of the spectroscopic characterization of **Ethyl 4'-hydroxy-4-biphenylcarboxylate**, a key intermediate in the synthesis of various pharmaceuticals and functional materials.[1] This document is intended for researchers, scientists, and professionals in drug development and materials science, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

## Introduction to Ethyl 4'-hydroxy-4-biphenylcarboxylate

**Ethyl 4'-hydroxy-4-biphenylcarboxylate** (CAS No: 50670-76-3) is a biphenyl derivative featuring both a phenol and an ethyl ester functional group.[2] Its molecular structure,  $C_{15}H_{14}O_3$ , with a molecular weight of 242.27 g/mol, makes it a valuable building block in organic synthesis.[2] Understanding its spectral signature is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions.

Below is the chemical structure of **Ethyl 4'-hydroxy-4-biphenylcarboxylate**:



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## References

- 1. derpharmachemica.com [derpharmachemica.com]
- 2. Ethyl 4'-hydroxy-4-biphenylcarboxylate | C<sub>15</sub>H<sub>14</sub>O<sub>3</sub> | CID 4049156 - PubChem [pubchem.ncbi.nlm.nih.gov]
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